

# Personal protective equipment for handling Sterigmatocystine-13C18

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## Compound of Interest

Compound Name: Sterigmatocystine-13C18

Cat. No.: B10821271

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## Essential Safety and Handling Guide for Sterigmatocystine-13C18

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This document provides critical safety and logistical information for the handling and disposal of **Sterigmatocystine-13C18**, a mycotoxin and suspected carcinogen. Adherence to these procedures is essential to ensure personnel safety and prevent contamination.

Sterigmatocystin is classified as a Group 2B carcinogen by the International Agency for Research on Cancer (IARC), meaning it is possibly carcinogenic to humans. The isotopically labeled version, **Sterigmatocystine-13C18**, should be handled with the same precautions as the unlabeled compound.

## Personal Protective Equipment (PPE) and Decontamination Summary

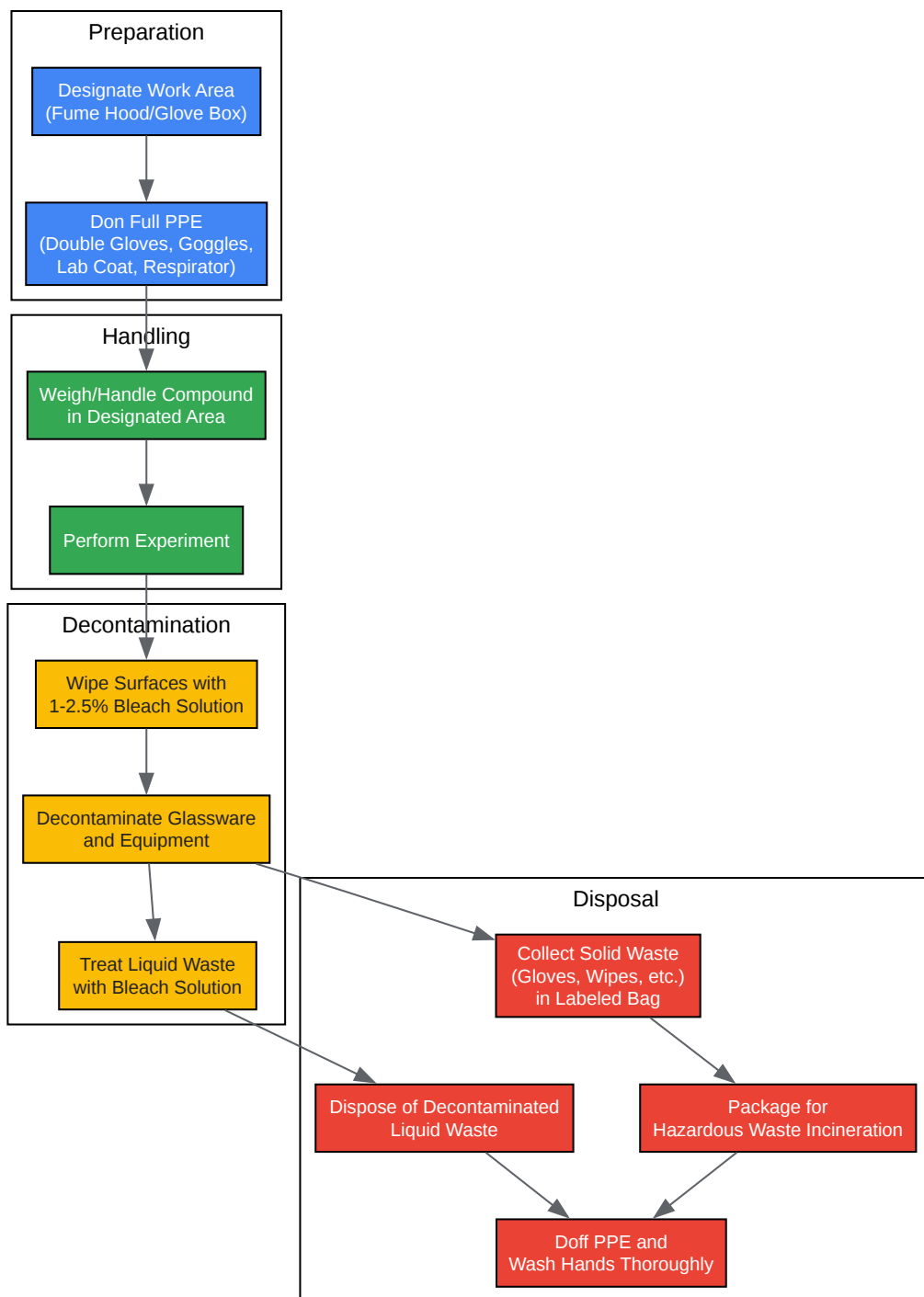
Proper personal protective equipment and effective decontamination are paramount when working with **Sterigmatocystine-13C18**. The following table summarizes the essential quantitative parameters for safe handling.

Parameter	Specification	Rationale & Citation
Primary Engineering Control	Certified Chemical Fume Hood or Glove Box	To minimize inhalation exposure to dust and aerosols.
Respiratory Protection	N95 Respirator (minimum for solids) or Half/Full-face respirator with organic vapor/particulate cartridges	Protects against inhalation of aerosolized mycotoxin particles.[1][2]
Hand Protection	Double-gloving with nitrile gloves	Provides a robust barrier against skin contact.[1]
Eye Protection	Chemical safety goggles or a face shield	Prevents eye contact from splashes or airborne particles.[1]
Body Protection	Disposable solid-front lab coat or coveralls	Protects skin and personal clothing from contamination.[1]
Surface Decontamination	1-2.5% Sodium Hypochlorite solution with a 30-minute contact time.	Effective for the inactivation of structurally similar aflatoxins.[3]
Liquid Waste Decontamination	1-2.5% Sodium Hypochlorite solution with a 30-minute contact time.	Renders liquid waste non-hazardous before disposal.[3]
Solid Waste Disposal	Incineration in a licensed hazardous waste facility	Ensures complete destruction of the carcinogen.

## Procedural Guidance: Handling and Disposal Workflow

The following diagram outlines the essential step-by-step procedure for the safe handling and disposal of **Sterigmatocystine-13C18**.

## Workflow for Safe Handling and Disposal of Sterigmatocystine-13C18

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## References

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